

# Bioresmethrin: Identity and Physicochemical Properties

Author: Smolecule Technical Support Team, Date: February 2026

## Compound Focus: Bioresmethrin

CAS No.: 28434-01-7

Cat. No.: S521289

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The table below summarizes key identifiers and properties that influence **bioresmethrin's** environmental behavior. [1]

Property	Description / Value
IUPAC Name	5-benzyl-3-furylmethyl (1R,3R)-2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropanecarboxylate [1]
CAS RN	28434-01-7 [1]
Molecular Formula	C <sub>22</sub> H <sub>26</sub> O <sub>3</sub> [1]
Molecular Mass	338.44 g/mol [1]
Physical State	Viscous yellow-brown liquid that can form an off-white solid [1] [2]
Water Solubility	0.3 mg/L (at 20 °C, pH 7) - Low [1]
Octanol-Water Partition Coefficient (Log P)	4.7 - High [1]
Vapour Pressure	18.6 mPa (at 20 °C) - Moderately Volatile [1]

Property	Description / Value
Stability	Sensitive to light; greater photostability than natural pyrethrins. Stable under normal storage temperatures. [2]

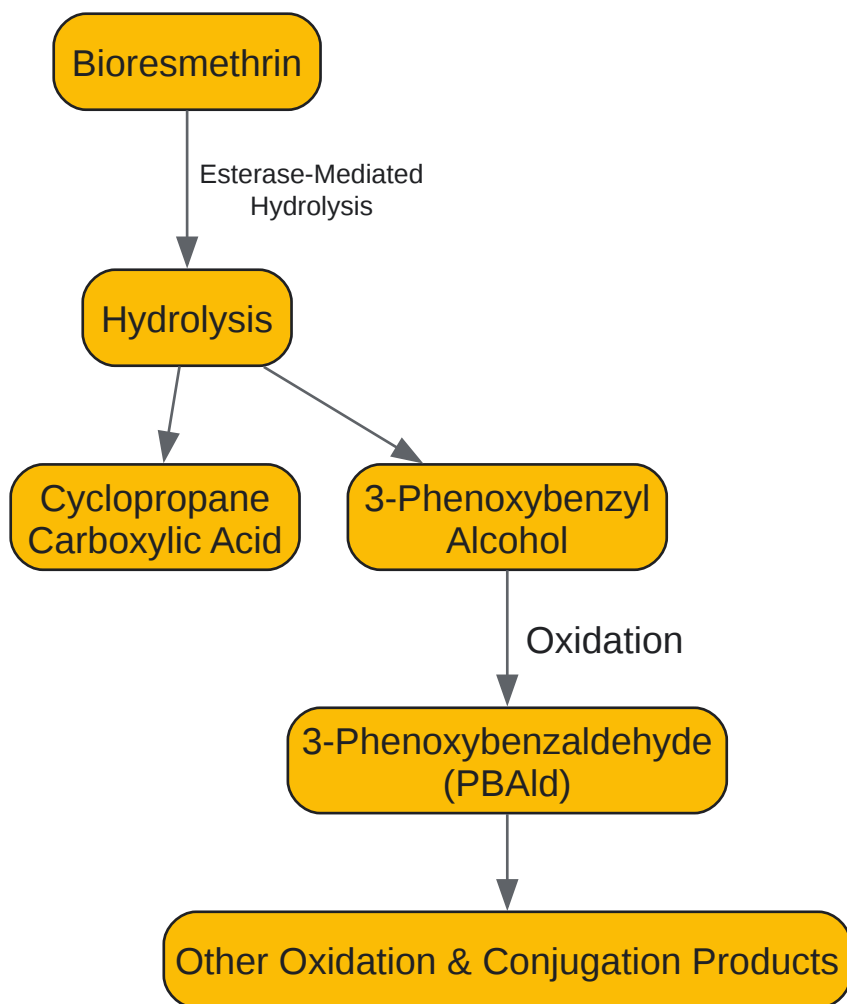
## Environmental Fate and Degradation Parameters

The following table presents available quantitative data on the fate of **bioresmethrin** and its relative, resmethrin. Note that data for **bioresmethrin** specifically is sparse. [1] [3]

Parameter	Value	Conditions / Notes
Soil Degradation (Aerobic)	DT <sub>50</sub> : 30 days (for resmethrin) [4]	Moderately persistent.
Aqueous Photolysis	Half-life < 1 hour (for resmethrin) [3]	Rapid degradation in water when exposed to light.
Hydrolysis	Stable at pH 7; long half-life at pH 9 (for pyrethroids) [5]	Based on general pyrethroid data; stability is pH-dependent.
Adsorption/Desorption	High affinity for suspended solids and sediments [5]	High Log P indicates strong sorption to organic carbon and soils.

## Degradation Pathways and Experimental Analysis

**Primary Degradation Pathway** Pyrethroids like **bioresmethrin** primarily undergo enzymatic hydrolysis of the central ester bond, catalyzed by carboxylesterases. This process involves a catalytic triad of glutamine, histidine, and serine. [6] The initial breakdown leads to the formation of metabolites, a common pathway visualized below.



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*Generalized aerobic degradation pathway for pyrethroid insecticides.*

**Advanced Analytical Protocol** A modern method for detecting trace levels of organic pollutants in environmental matrices uses Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). [7]

- **Extraction:** Solid-phase extraction (SPE) is performed without pH adjustment. [7]
- **Analysis:** LC-MS/MS operates in positive and negative ion modes simultaneously. [7]
- **Performance:** The method achieves instrumental detection limits (IDL) of 0.01 to 1 pg and method detection limits (MDL) between 0.002 and 3.323 ng/L in different matrices. [7]

## Key Environmental Considerations

- **Aquatic Toxicity:** **Bioresmethrin** is highly toxic to fish and aquatic invertebrates. This, combined with its high Log P, classifies it as a "forever chemical" with bioaccumulation potential. [1]
- **Soil Health Impact:** Studies on permethrin show pyrethroids can alter soil microbial communities and depress enzyme activity, though plants like Zea mays can help mitigate these effects. [6]
- **Atmospheric Transport:** When adsorbed onto aerosol particles, pyrethroids can be very persistent, with half-lives of several days, enabling long-range transport. [8]

## Research Gaps and Future Directions

The environmental assessment of **bioresmethrin** is hindered by a lack of compound-specific data. Key research priorities include:

- **Degradation Studies:** Conducting dedicated studies on **bioresmethrin**'s hydrolysis, photolysis, and soil degradation to obtain its specific rate constants.
- **Metabolite Identification:** Identifying and tracking the formation and toxicity of its primary degradation products in different environments.
- **Field Validation:** Moving beyond laboratory studies to understand its behavior under real-world conditions.

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